

"Butanenitrile, 4-(dichlorophenylsilyl)-" handling and storage procedures

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Compound of Interest

Compound Name: Butanenitrile, 4-(dichlorophenylsilyl)-

Cat. No.: B090840

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Application Notes and Protocols: Butanenitrile, 4-(dichlorophenylsilyl)-

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and potential synthetic application of **Butanenitrile, 4-(dichlorophenylsilyl)-**. Due to the compound's reactive nature as a dichlorosilane and the toxicity associated with nitriles, adherence to these protocols is critical for ensuring laboratory safety and experimental success.

Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for **Butanenitrile, 4-(dichlorophenylsilyl)-** (CAS No. 1078-96-2) is not readily available, the following table summarizes its known and estimated properties based on its chemical structure and data from related compounds.

Property	Value	Source/Justification
Molecular Formula	C ₁₀ H ₁₁ Cl ₂ NSi	[1]
Molecular Weight	244.19 g/mol	[1]
Appearance	Colorless to light-yellow liquid (predicted)	Based on similar organosilane compounds.
Odor	Pungent, acrid (predicted)	Characteristic of chlorosilanes and nitriles.
Boiling Point	> 200 °C (estimated)	Chlorosilanes generally have high boiling points.
Melting Point	Not available	---
Flash Point	> 100 °C (estimated)	Likely combustible, but not highly flammable.
Solubility	Reacts with water and other protic solvents. Soluble in aprotic organic solvents (e.g., toluene, hexane, dichloromethane).	Characteristic of reactive chlorosilanes.

Handling and Storage Procedures

General Precautions:

Butanenitrile, 4-(dichlorophenylsilyl)- is a moisture-sensitive and corrosive compound. It should be handled with extreme care in a well-ventilated chemical fume hood. All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation of the material and the release of hydrogen chloride (HCl) gas.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.

- **Hand Protection:** Use heavy-duty, chemical-resistant gloves (e.g., butyl rubber or Viton®). A double layer of gloves (e.g., nitrile inner, neoprene outer) is recommended.
- **Skin and Body Protection:** A flame-retardant lab coat, long pants, and closed-toe shoes are required. For larger quantities, a chemical-resistant apron or suit should be considered.
- **Respiratory Protection:** If there is a risk of inhalation, a full-face respirator with an appropriate cartridge for acid gases and organic vapors should be used.

Storage:

Store **Butanenitrile, 4-(dichlorophenylsilyl)-** in a tightly sealed, corrosion-resistant container (e.g., glass with a PTFE-lined cap) under an inert atmosphere. The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials such as water, alcohols, bases, and oxidizing agents.

Spill and Waste Disposal:

In case of a small spill, absorb the material with an inert, dry absorbent (e.g., sand or diatomaceous earth). Do not use water or combustible materials. The contaminated absorbent should be collected in a sealed container for disposal as hazardous waste. For larger spills, evacuate the area and contact emergency services. All waste containing this compound must be disposed of according to local, state, and federal regulations for hazardous chemical waste.

Experimental Protocols

Protocol 1: Synthesis of **Butanenitrile, 4-(dichlorophenylsilyl)-** via Hydrosilylation

This protocol describes a representative method for the synthesis of **Butanenitrile, 4-(dichlorophenylsilyl)-** through the platinum-catalyzed hydrosilylation of allyl cyanide with dichlorophenylsilane. This reaction should be performed by personnel experienced in handling air- and moisture-sensitive reagents.

Materials:

- Dichlorophenylsilane ($\text{Cl}_2\text{Si}(\text{Ph})\text{H}$)
- Allyl cyanide (3-butenenitrile)

- Karstedt's catalyst (platinum-divinyltetramethyldisiloxane complex in xylene)
- Anhydrous toluene
- Anhydrous hexane
- Schlenk flask and other appropriate oven-dried glassware
- Magnetic stirrer and stir bar
- Inert gas supply (argon or nitrogen) with a manifold
- Cannulas and syringes for liquid transfer

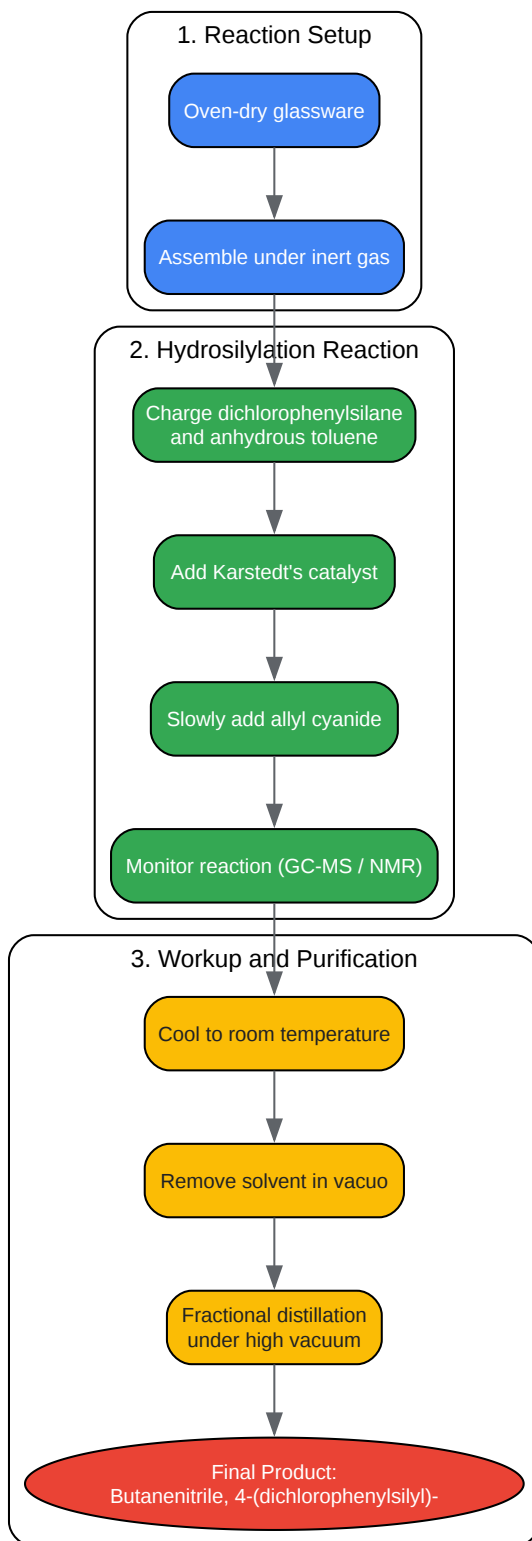
Procedure:

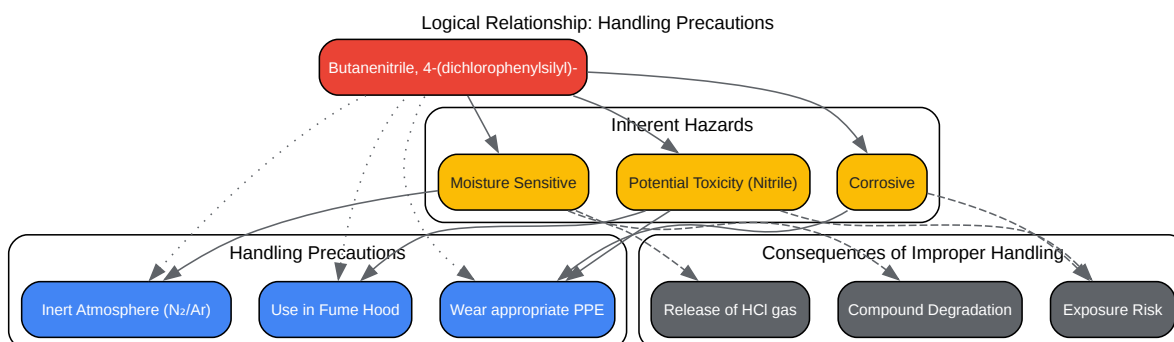
- **Reaction Setup:** Assemble a 100 mL, three-necked, round-bottom flask equipped with a magnetic stir bar, a reflux condenser, a thermometer, and a rubber septum. The entire apparatus must be oven-dried and cooled under a stream of inert gas.
- **Reagent Addition:** Under a positive pressure of inert gas, charge the flask with dichlorophenylsilane (1 equivalent). Add anhydrous toluene (approximately 50 mL) via cannula.
- **Catalyst Addition:** To the stirred solution, add Karstedt's catalyst (e.g., 10-20 ppm Pt relative to the silane) via syringe.
- **Substrate Addition:** Slowly add allyl cyanide (1 equivalent) to the reaction mixture dropwise via syringe over 30 minutes. An exothermic reaction may be observed. Maintain the reaction temperature below 40°C using a water bath if necessary.
- **Reaction Monitoring:** Monitor the progress of the reaction by taking small aliquots (under inert atmosphere) and analyzing by GC-MS or ^1H NMR to observe the disappearance of the Si-H proton signal from the starting silane. The reaction is typically complete within 2-4 hours.
- **Workup and Purification:**

- Once the reaction is complete, cool the mixture to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator.
- The crude product can be purified by fractional distillation under high vacuum to yield **Butanenitrile, 4-(dichlorophenylsilyl)-** as a clear, colorless to light-yellow liquid.

Diagrams

Experimental Workflow: Synthesis of Butanenitrile, 4-(dichlorophenylsilyl)-

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Butanenitrile, 4-(dichlorophenylsilyl)-**.



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Caption: Key hazards and handling precautions for the compound.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
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